

Spectroscopic Data of Allylhydrazine Hydrochloride: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Allylhydrazine hydrochloride*

CAS No.: *52207-83-7*

Cat. No.: *B1208936*

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Introduction

Allylhydrazine hydrochloride ($C_3H_9ClN_2$) is a hydrazine derivative of significant interest to researchers in medicinal chemistry and drug development due to its potential applications as a reactive intermediate and building block in the synthesis of novel therapeutic agents. A thorough understanding of its structural and electronic properties is paramount for its effective utilization. Spectroscopic analysis provides a fundamental and non-destructive means to elucidate the molecular structure and purity of such compounds.

This technical guide offers a comprehensive overview of the key spectroscopic data for **allylhydrazine hydrochloride**, including Nuclear Magnetic Resonance (NMR) spectroscopy (1H and ^{13}C), Fourier-Transform Infrared (FTIR) spectroscopy, and Mass Spectrometry (MS). Given the limited availability of directly published spectra for **allylhydrazine hydrochloride**, this guide will leverage spectral data from the closely related analogue, allylamine hydrochloride, to predict and interpret the spectroscopic features of the target molecule. This comparative approach, grounded in fundamental principles of spectroscopy, provides a robust framework for researchers working with this compound. The causality behind experimental choices and detailed protocols are provided to ensure scientific integrity and reproducibility.

Molecular Structure and Predicted Spectroscopic Behavior

The formation of the hydrochloride salt from allylhydrazine involves the protonation of one of the nitrogen atoms of the hydrazine moiety. This protonation significantly influences the electronic environment of the entire molecule, leading to predictable changes in its spectroscopic signatures compared to the free base.

Figure 1: Structure of **Allylhydrazine Hydrochloride**.

^1H NMR Spectroscopy

Proton Nuclear Magnetic Resonance (^1H NMR) spectroscopy is a powerful tool for determining the structure of organic molecules by providing information about the chemical environment, connectivity, and number of different types of protons.

Predicted ^1H NMR Spectrum of Allylhydrazine Hydrochloride

Due to the scarcity of published ^1H NMR data for **allylhydrazine hydrochloride**, we will analyze the spectrum of the structural analog, allylamine hydrochloride, to predict the chemical shifts and coupling patterns. The primary difference lies in the replacement of the terminal $-\text{NH}_3^+$ group with a $-\text{NH}_2\text{NH}_3^+$ group. The electron-withdrawing effect of the additional protonated nitrogen in **allylhydrazine hydrochloride** is expected to cause a further downfield shift of the adjacent methylene protons (H-1) compared to allylamine hydrochloride.

Table 1: Predicted ^1H NMR Data for **Allylhydrazine Hydrochloride** in D_2O

Proton	Predicted Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
H-1 ($-\text{CH}_2-\text{N}^+$)	$\sim 3.8 - 4.0$	Doublet of triplets (dt)	$J_{1,2} \approx 6.5$, $J_{1,\text{NH}} \approx 2.0$
H-2 ($=\text{CH}-$)	$\sim 5.9 - 6.1$	Multiplet (ddt)	$J_{2,3\text{cis}} \approx 10.5$, $J_{2,3\text{trans}} \approx 17.0$, $J_{2,1} \approx 6.5$
H-3 ($=\text{CH}_2$)	$\sim 5.4 - 5.6$	Multiplet	-
$-\text{N}^+\text{H}_3$ and $-\text{NH}_2$	$\sim 7.5 - 8.5$	Broad singlet	-

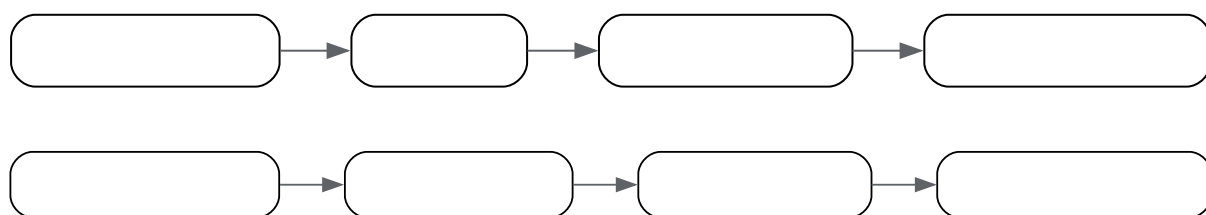
Note: Chemical shifts are referenced to TMS ($\delta = 0$ ppm). The protons on the nitrogen atoms are exchangeable and may appear as a broad singlet or may not be observed depending on the solvent and concentration.

Interpretation and Causality

- H-1 Protons ($-\text{CH}_2-\text{N}^+$):** These protons are adjacent to the electron-withdrawing hydrazinium group, causing them to be deshielded and appear at a relatively downfield chemical shift. The signal is expected to be a doublet of triplets due to coupling with the vinylic proton (H-2) and the protons on the adjacent nitrogen.
- H-2 Proton ($=\text{CH}-$):** This vinylic proton will appear as a complex multiplet due to coupling with the H-1 protons and the two diastereotopic H-3 protons.
- H-3 Protons ($=\text{CH}_2$):** These terminal vinylic protons are diastereotopic and will likely appear as two separate multiplets, further split by coupling to the H-2 proton.
- $-\text{N}^+\text{H}_3$ and $-\text{NH}_2$ Protons:** The protons on the nitrogen atoms are acidic and undergo rapid exchange with the solvent (if protic) or with each other. This typically results in a broad singlet. In a deuterated solvent like D_2O , these protons will exchange with deuterium, and the signal may disappear. The chemical shift of these protons is highly dependent on concentration, temperature, and solvent.^{[1][2]}

Experimental Protocol: ^1H NMR Spectroscopy

- Sample Preparation:
 - Weigh approximately 5-10 mg of **allylhydrazine hydrochloride**.
 - Dissolve the sample in 0.6-0.7 mL of a suitable deuterated solvent (e.g., D₂O, DMSO-d₆, or CD₃OD) in a clean, dry NMR tube. The choice of solvent is critical; D₂O is often used for hydrochloride salts to improve solubility and observe exchangeable protons.
 - Add a small amount of an internal standard, such as DSS or TSP for aqueous solutions, if quantitative analysis is required.
- Instrumental Parameters (300 MHz Spectrometer):
 - Pulse Program: A standard single-pulse experiment (e.g., 'zg' on Bruker instruments).
 - Spectral Width: 0-12 ppm.
 - Acquisition Time: 2-4 seconds.
 - Relaxation Delay: 1-5 seconds.
 - Number of Scans: 16-64, depending on the sample concentration.
 - Temperature: 298 K.
- Data Processing:
 - Apply a Fourier transform to the acquired free induction decay (FID).
 - Phase correct the spectrum.
 - Calibrate the chemical shift scale to the residual solvent peak or the internal standard.
 - Integrate the signals to determine the relative number of protons.



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Figure 3: ATR-FTIR Experimental Workflow.

Mass Spectrometry

Mass spectrometry (MS) is an analytical technique that measures the mass-to-charge ratio (m/z) of ionized molecules. It provides information about the molecular weight and fragmentation pattern of a compound.

Predicted Mass Spectrum of Allylhydrazine Hydrochloride

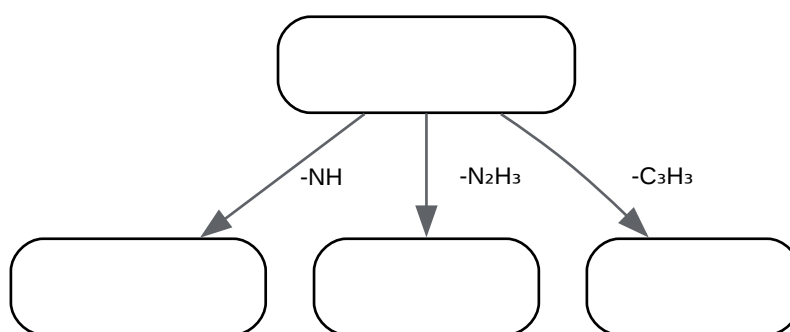
When analyzed by conventional techniques like Gas Chromatography-Mass Spectrometry (GC-MS) with Electron Ionization (EI), **allylhydrazine hydrochloride** is likely to undergo thermal decomposition in the hot injector port, losing HCl to form the free base, allylhydrazine. Therefore, the resulting mass spectrum will be that of the free base.

Table 4: Predicted Major Fragments in the EI Mass Spectrum of Allylhydrazine (from its Hydrochloride Salt)

m/z	Proposed Fragment
72	$[\text{C}_3\text{H}_8\text{N}_2]^+\bullet$ (Molecular ion of free base)
43	$[\text{C}_3\text{H}_5\text{N}]^+\bullet$
41	$[\text{C}_3\text{H}_5]^+$ (Allyl cation)
31	$[\text{CH}_5\text{N}]^+\bullet$

Interpretation and Fragmentation Pathway

- Molecular Ion (m/z 72): The peak at m/z 72 corresponds to the molecular ion of the free base, allylhydrazine ($C_3H_8N_2$). [3]* Fragmentation: The molecular ion can undergo various fragmentation pathways. Common fragmentations for hydrazine derivatives involve cleavage of the N-N bond and C-N bond. The allyl group is a stable carbocation, so a prominent peak at m/z 41 corresponding to the allyl cation ($[C_3H_5]^+$) is expected.



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Figure 4: Predicted Mass Spectrometry Fragmentation Pathway.

Experimental Protocol: GC-MS

- Sample Preparation:
 - Prepare a dilute solution of **allylhydrazine hydrochloride** (e.g., 1 mg/mL) in a volatile organic solvent such as methanol or dichloromethane.
- GC Parameters:
 - Column: A suitable capillary column for amine analysis (e.g., a low-polarity phenyl-aryl polymer or a specialized amine column).
 - Injector Temperature: 250 °C (to facilitate decomposition to the free base).
 - Oven Program: Start at a low temperature (e.g., 50 °C), hold for 1-2 minutes, then ramp to a higher temperature (e.g., 250 °C) at a rate of 10-20 °C/min.
 - Carrier Gas: Helium at a constant flow rate.
- MS Parameters:

- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Mass Range: Scan from m/z 30 to 200.
- Source Temperature: 230 °C.
- Quadrupole Temperature: 150 °C.

Conclusion

This technical guide provides a detailed analysis of the expected spectroscopic data for **allylhydrazine hydrochloride**. By leveraging data from the analogous compound, allylamine hydrochloride, and applying fundamental spectroscopic principles, we have predicted and interpreted the ^1H NMR, ^{13}C NMR, FTIR, and Mass Spectra. The provided experimental protocols offer a practical framework for researchers to obtain and analyze their own data. A comprehensive understanding of these spectroscopic characteristics is essential for the unambiguous identification, purity assessment, and further application of **allylhydrazine hydrochloride** in synthetic and medicinal chemistry.

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